

# The Chemical Landscape of Cimetidine Sulfoxide: A Technical Guide

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Compound of Interest		
Compound Name:	Cimetidine sulfoxide	
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This technical guide provides a comprehensive overview of the chemical structure, properties, and analytical methodologies related to **cimetidine sulfoxide**, the primary metabolite of the histamine H2-receptor antagonist, cimetidine.

# Introduction: Cimetidine and its Primary Metabolite

Cimetidine, marketed under the brand name Tagamet among others, was a revolutionary drug in the treatment of peptic ulcers and gastroesophageal reflux disease (GERD).[1][2][3] It functions by competitively inhibiting the action of histamine at the H2 receptors on the basolateral membrane of gastric parietal cells, thereby reducing gastric acid secretion.[1][2] Cimetidine is metabolized in the liver to several compounds, with **cimetidine sulfoxide** being the major metabolite, accounting for approximately 10-15% of the total elimination of the parent drug. Understanding the chemical nature of this metabolite is crucial for comprehensive pharmacokinetic and pharmacodynamic studies of cimetidine.

### Chemical Structure of Cimetidine Sulfoxide

The chemical structure of **cimetidine sulfoxide** is derived from the oxidation of the sulfur atom in the thioether side chain of cimetidine. This transformation introduces a sulfoxide functional group.



The IUPAC name for **cimetidine sulfoxide** is 1-cyano-2-methyl-3-[2-[(5-methyl-1H-imidazol-4-yl)methylsulfinyl]ethyl]guanidine.

The key structural features include:

- An imidazole ring, substituted with a methyl group.
- A sulfinylethyl side chain attached to the imidazole ring.
- A cyanoguanidine moiety at the terminus of the side chain.

The introduction of the oxygen atom at the sulfur creates a chiral center, meaning **cimetidine sulfoxide** can exist as two enantiomers, (+)-cimetidine S-oxide and (-)-cimetidine S-oxide.

# **Physicochemical and Spectroscopic Data**

A summary of the key physicochemical and spectroscopic data for **cimetidine sulfoxide** is presented below.

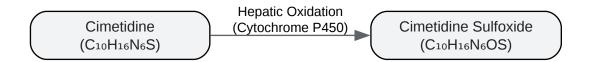
Property	Value
Molecular Formula	C10H16N6OS
Molecular Weight	268.34 g/mol
CAS Number	54237-72-8
Appearance	White to off-white solid
SMILES	CC1=C(N=CN1)CS(=O)CCNC (=NC)NC#N
Computed XLogP3	-1.1
Solubility	Soluble in water to 100 mM. Soluble in DMSO at 83.33 mg/mL with heating.
UV Detection Wavelength	229 nm (for HPLC analysis)



While specific NMR and IR data for **cimetidine sulfoxide** are not readily available in the provided search results, spectroscopic data for the parent compound, cimetidine, have been reported. For instance, 1H NMR and 13C NMR spectra of cimetidine have been characterized. Analysis of **cimetidine sulfoxide** would show characteristic shifts in the NMR spectra, particularly for the protons and carbons adjacent to the sulfoxide group, compared to the parent cimetidine.

## **Metabolism of Cimetidine**

Cimetidine is primarily metabolized in the liver by the cytochrome P450 enzyme system. The major metabolic pathway involves the oxidation of the thioether side chain to form **cimetidine sulfoxide**.



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Caption: Metabolic conversion of cimetidine to **cimetidine sulfoxide**.

## **Experimental Protocols**

While a specific protocol for the synthesis of **cimetidine sulfoxide** was not detailed in the search results, several analytical methods for its quantification have been described.

# High-Performance Liquid Chromatography (HPLC) for Serum Analysis

A method for the simultaneous determination of cimetidine and **cimetidine sulfoxide** in serum has been developed.

#### Methodology:

 Sample Preparation: Solid-phase extraction of 0.5 mL of serum using a Bond Elut C18 analytical column.



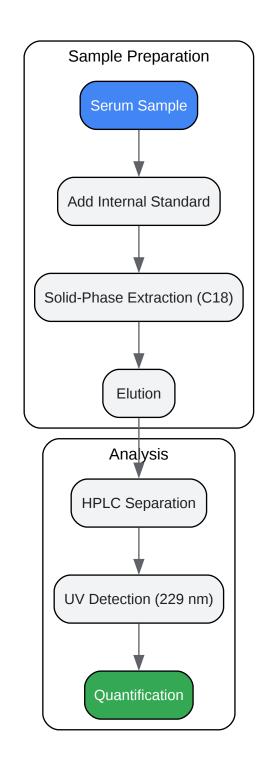




- Internal Standard: Ornidazole.
- Chromatography: High-performance liquid chromatography.
- Detection: UV detection at 229 nm.
- Linearity: The method demonstrated linearity up to 10 mg/L for cimetidine and 7.5 mg/L for cimetidine sulfoxide.
- Recovery: Absolute recoveries were reported to be between 93% and 104% for cimetidine sulfoxide.

The following diagram illustrates the general workflow for this analytical procedure.





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### References

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